

Section 1: Boron Trifluoride Etherate (BF₃·OEt₂)

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Compound of Interest

Compound Name: BFE-61

Cat. No.: B1666940

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Boron trifluoride etherate is a widely used Lewis acid catalyst in organic synthesis. Its versatility and efficacy in promoting a variety of chemical transformations make it an indispensable tool for chemists.

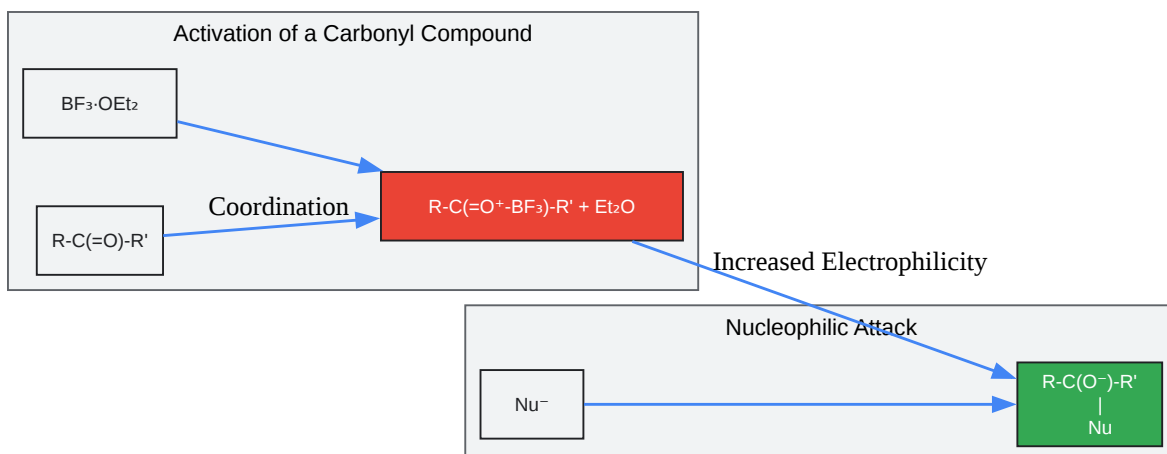
Chemical Information and Properties

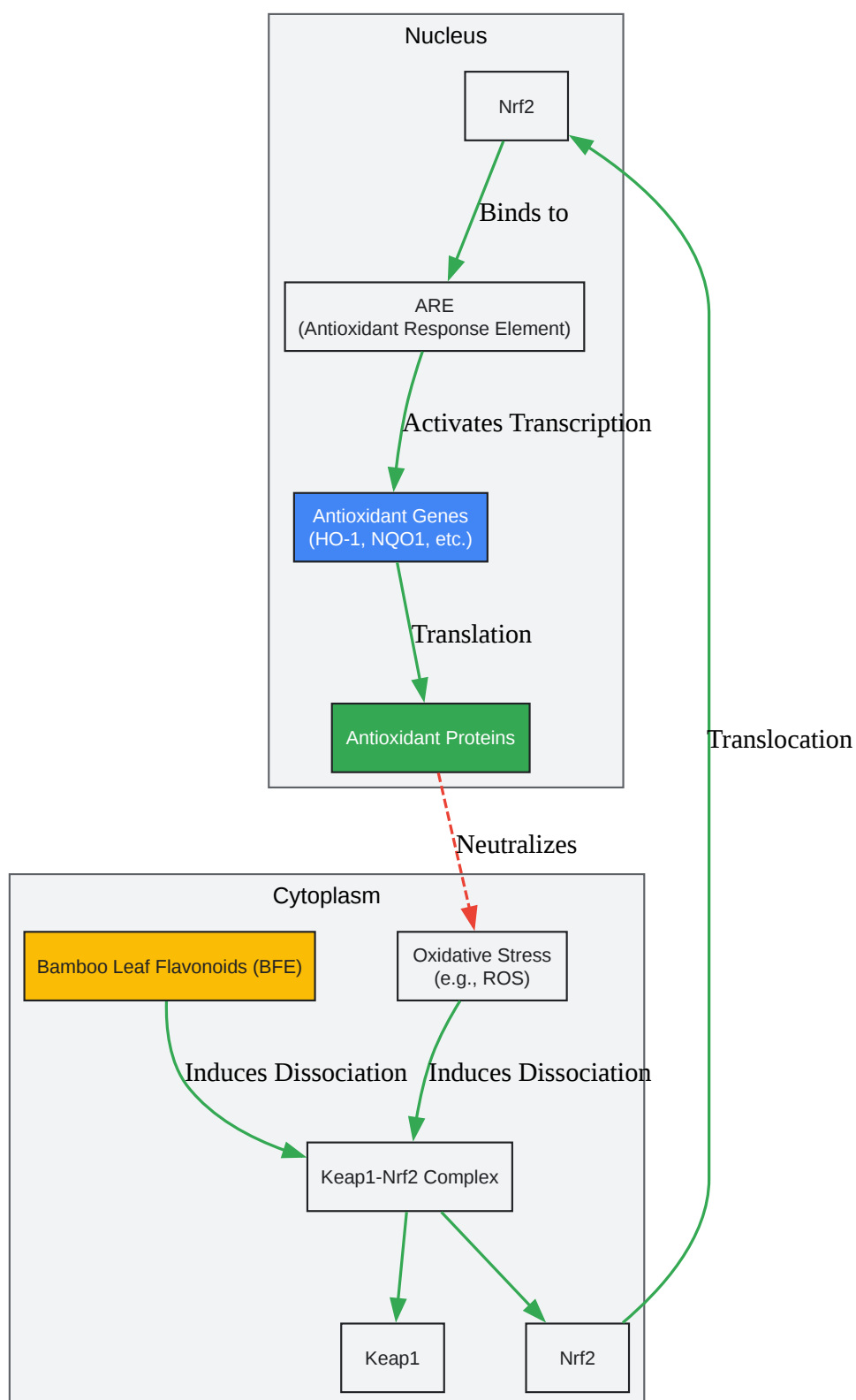
Property	Value
CAS Number	109-63-7
Molecular Formula	C ₄ H ₁₀ BF ₃ O
Molecular Weight	141.93 g/mol
Appearance	Colorless to light yellow fuming liquid
Density	1.125 g/mL at 25 °C
Boiling Point	126-129 °C
Melting Point	-58 °C
Solubility	Soluble in most organic solvents. Reacts with water.

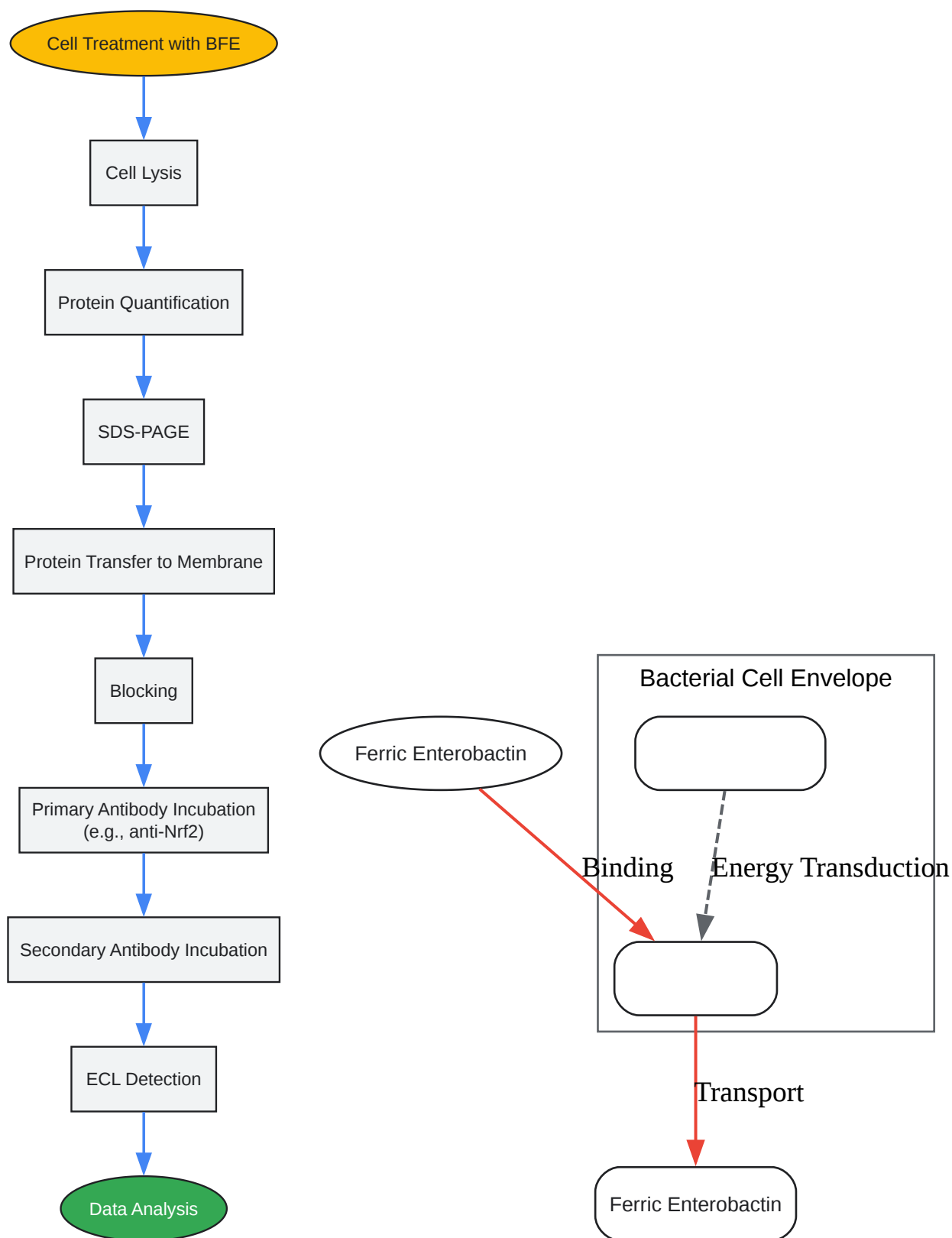
Mechanism of Action as a Lewis Acid

Boron trifluoride etherate functions as a potent Lewis acid due to the electron-deficient boron atom. The diethyl ether molecule acts as a convenient carrier for the gaseous boron trifluoride, rendering it a manageable liquid. In reactions, the boron atom readily accepts electron pairs

from Lewis bases (e.g., the oxygen atom of a carbonyl group), thereby activating the substrate for subsequent nucleophilic attack or rearrangement.







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